

Technical Support Center: Amthamine Dihydrobromide Solubility & Handling Guide

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Compound of Interest

Compound Name: 5-(2-Aminoethyl)thiazol-2-amine
dihydrochloride

CAS No.: 105774-05-8

Cat. No.: B172021

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Core Technical Overview

Amthamine (Amino-thiazole-ethanamine) is a potent, highly selective histamine H2 receptor agonist.^{[1][2][3][4][5]} In research applications, it is almost exclusively supplied as the dihydrobromide salt ().

While the salt form confers water solubility, researchers frequently encounter precipitation or stability issues when attempting to create high-concentration stock solutions (>50 mM) for in vivo microinjections or osmotic minipumps. This guide addresses the thermodynamic and kinetic solubility barriers of Amthamine and provides validated protocols for reliable experimentation.

Solubility Matrix: Limits & Solvents

Solvent	Max Solubility (approx.) ^[6]	Stability (Solution)	Application Context
Water (Deionized)	100 mM (~32 mg/mL)	< 24 Hours (4°C)	Preferred for in vitro and acute in vivo use.
DMSO	100 mM (~32 mg/mL)	~1 Month (-20°C)	Long-term stock storage; requires dilution before biological use.
Ethanol	< 10 mM	Unstable	Not recommended. Poor solubility profile.
PBS (pH 7.4)	~50 mM	Immediate Use	Salts in PBS can reduce solubility via the common ion effect.

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Critical Note: Solubility is batch-dependent due to hydration states. Always check the Batch Specific Molecular Weight (MW) on your vial. The generic MW is 319.06 g/mol, but hydrated batches may be higher.

Troubleshooting Guide (Q&A)

Q1: I am trying to make a 100 mM stock in water, but I see a fine precipitate. How do I fix this?

Diagnosis: This is likely a kinetic solubility issue. While 100 mM is thermodynamically possible, the dissolution rate is slow at room temperature, or the water is too cold. The Fix:

- Vortex vigorously for 60 seconds.

- Warm the solution to 37°C in a water bath for 5–10 minutes.
- Sonicate (ultrasonic bath) for 2 minutes if available.
- Result: The solution should become clear. If it remains cloudy, filter through a 0.22 µm PVDF filter, but be aware the actual concentration may now be lower than calculated.

Q2: Can I adjust the pH of the stock solution to neutral (pH 7.0) to improve cell compatibility?

Diagnosis: Do not neutralize the high-concentration stock. Explanation: Amthamine is supplied as a dihydrobromide salt. The acidic environment created by the HBr maintains the compound in its ionized, soluble form. The Fix:

- Keep the stock solution acidic (as dissolved in water).
- Perform the dilution into your assay buffer (e.g., Krebs-Ringer or Media) at the time of the experiment. The buffering capacity of the media (HEPES/Bicarbonate) will neutralize the small volume of drug added without causing precipitation.

Q3: My "frozen" water stock solution precipitated after thawing. Is it ruined?

Diagnosis: Freeze-thaw instability. Explanation: Water expands upon freezing, and micro-gradients in concentration during the freezing process can force the salt out of solution (salting out). The Fix:

- Prevention: We strongly recommend making aqueous solutions fresh. If you must store them, use DMSO for the stock.
- Recovery: Attempt to re-dissolve by warming to 37°C and vortexing. If a precipitate remains after warming, the compound has likely degraded or formed an irreversible crystal lattice; discard and prepare fresh.

Q4: I need a high concentration for an osmotic minipump (in vivo). What solvent should I use?

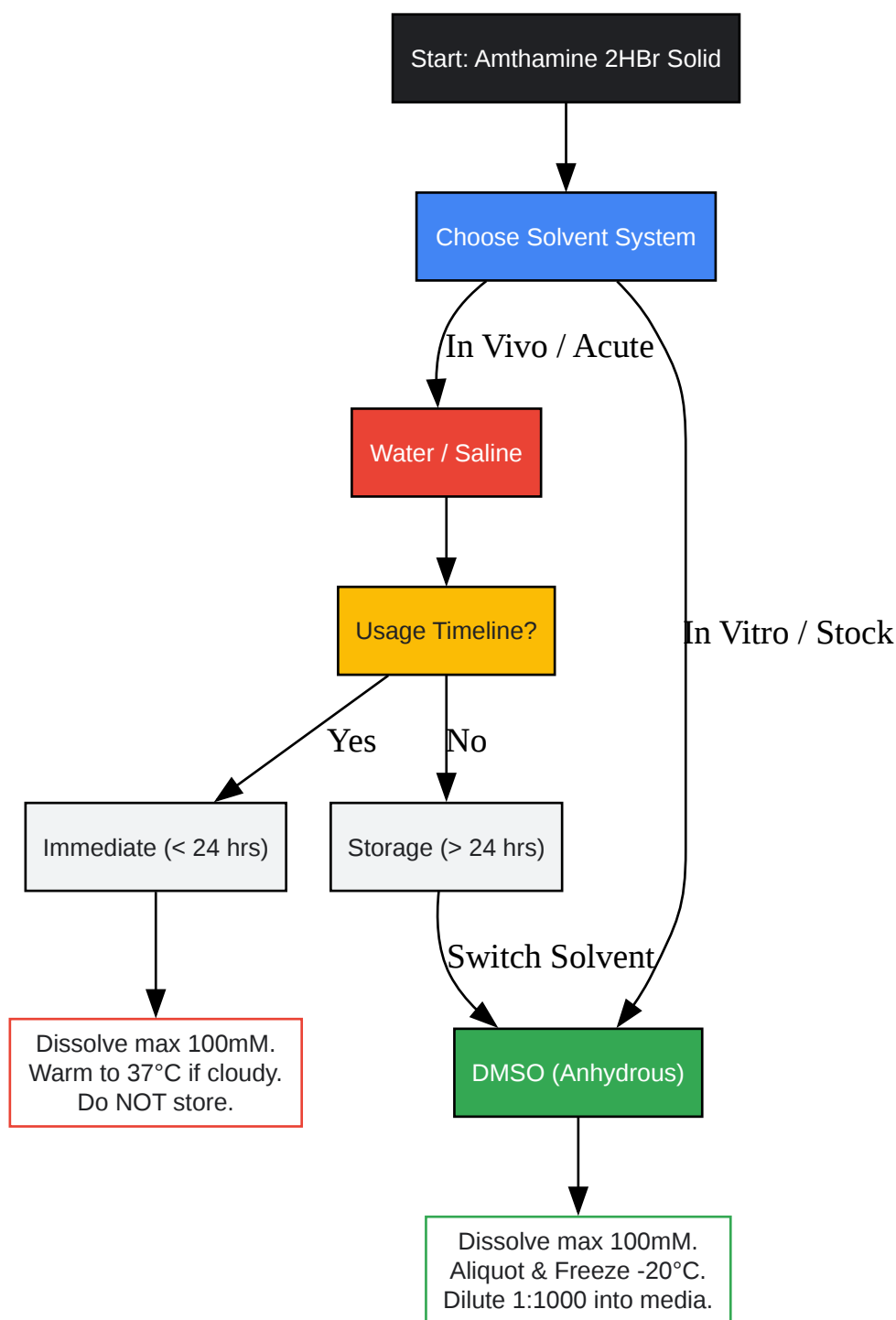
Diagnosis: Long-term stability at body temperature (37°C). Explanation: Amthamine in water degrades via oxidation or hydrolysis over days at 37°C. The Fix:

- Use sterile saline (0.9%) rather than pure water to match osmolarity, but keep concentrations below 50 mM to avoid clogging the pump.
- For higher concentrations, consider a vehicle of 50% DMSO / 50% Saline (if the animal model tolerates it) or check literature for citrate buffer compatibility, though this often requires validation.

Visualizing the Workflow & Mechanism

Workflow: Preparation Decision Tree

Use this logic flow to determine the correct preparation method based on your experimental timeline.

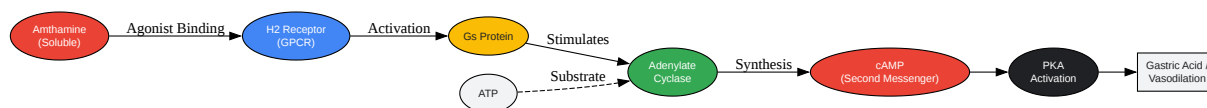


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Figure 1: Decision matrix for solubilizing Anthamine dihydrobromide based on experimental requirements.

Biological Mechanism: Why Solubility Matters

To achieve H2 receptor activation, Amthamine must remain soluble to bind the orthosteric site. Precipitation leads to "silent" failures where the drug concentration is lower than calculated, failing to drive the Gs-protein cascade.



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Figure 2: The H2 receptor signaling cascade activated by soluble Amthamine.

Validated Experimental Protocols

Protocol A: Preparation of 10 mM Aqueous Stock (For Acute Use)

Target Audience: In vivo researchers (IV/IP injection)

- Calculate: Determine mass using the batch-specific MW (check CoA).
 - Example: For 10 mL of 10 mM solution using generic MW (319.06): Need 31.9 mg.
- Weigh: Rapidly weigh the powder. Amthamine salts are hygroscopic; minimize exposure to air.
- Dissolve: Add 80% of the final volume (8 mL) of deionized water or saline.
- Agitate: Vortex for 30 seconds.
- Adjust: Add remaining solvent to reach 10 mL.
- Filter: Syringe filter (0.22 μ m) for sterility.
- Use: Administer within 4–6 hours. Discard remainder.

Protocol B: Preparation of 100 mM DMSO Stock (For Storage)

Target Audience: In vitro / Cell culture

- Weigh: 31.9 mg of Amthamine 2HBr.
- Dissolve: Add 1.0 mL of high-grade anhydrous DMSO.
- Vortex: Solution should be clear and slightly yellow/colorless.
- Aliquot: Dispense 50 μ L aliquots into light-protective tubes.
- Store: Freeze at -20°C . Stable for up to 6 months.
- Usage: Thaw ONE aliquot. Dilute 1:1000 into culture media to achieve 100 μM final concentration.

References

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